

N): Serves as a vibrational probe (IR spectroscopy), a secondary coordination site for soft metals (Ag

, Cu

), or a site for cycloaddition reactions.

This guide details the protocols for synthesizing ACPA-based MOFs, with a focus on luminescent Lanthanide-MOFs (Ln-MOFs) for sensing applications.

Ligand Profile & Pre-Synthesis Considerations

Chemical Properties

Property	Specification
IUPAC Name	3-Amino-5-cyanopyridine-2-carboxylic acid
CAS Number	1386986-24-8
Formula	C
	H
	N
	O
Molecular Weight	163.13 g/mol
pKa (Calc.)	~3.5 (COOH), ~6.0 (Pyridine N)
Solubility	Soluble in DMF, DMSO, hot H
	O; Sparingly soluble in EtOH, MeOH. [1]

Coordination Modes

ACPA typically adopts a

- or

-bridging mode in MOFs:

- **Primary Mode:** The pyridine nitrogen and carboxylate oxygen form a stable 5-membered chelate ring with the metal center.
- **Secondary Mode:** The -CN nitrogen can coordinate to soft metals (e.g., Ag(I)) to form heterometallic frameworks or remain uncoordinated as a hydrogen bond acceptor.

Experimental Protocols

Protocol A: Solvothermal Synthesis of Luminescent Ln-ACPA MOFs

Target: Synthesis of [Ln(ACPA)

(H₂

·x

·solvent (Ln = Eu, Tb) for sensing applications.

Reagents:

- Ln(NO₃)₃·6H₂O (99.9% purity)
- **3-Amino-5-cyanopicolinic acid (ACPA)**
- N,N-Dimethylformamide (DMF)[\[2\]](#)
- Deionized Water (DI H₂O)
- Ethanol (EtOH)

Step-by-Step Procedure:

- **Ligand Dissolution:** Dissolve 0.5 mmol (81.6 mg) of ACPA in 5 mL of DMF. Sonicate for 10 minutes until a clear yellow solution is obtained.
- **Metal Salt Addition:** Dissolve 0.5 mmol of $\text{Ln}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ in 2 mL of DI H₂O.
- **Mixing:** Add the metal salt solution dropwise to the ligand solution under stirring. A transient precipitate may form; stir for 30 minutes until homogenous.
- **Solvothermal Reaction:** Transfer the mixture into a 20 mL Teflon-lined stainless steel autoclave.
 - **Critical Parameter:** Seal tightly to prevent solvent loss.
- **Heating Profile:**
 - **Ramp:** 2°C/min to 120°C.
 - **Dwell:** 72 hours at 120°C.
 - **Cool:** 0.1°C/min to Room Temperature (Slow cooling promotes single-crystal growth).
- **Harvesting:** Filter the resulting block-shaped crystals.
- **Washing:** Wash with DMF (3x 5 mL) followed by EtOH (3x 5 mL) to remove unreacted ligand.
- **Activation:** Solvent exchange with EtOH for 3 days (refreshing solvent daily), followed by vacuum drying at 80°C for 12 hours.

Protocol B: Characterization Workflow

To validate the structure and functional groups, follow this specific sequence:

- Powder X-Ray Diffraction (PXRD): Confirm phase purity against the simulated pattern from single-crystal data.
- FT-IR Spectroscopy (Critical):
 - Monitor the -C
N stretch.
 - Free Ligand: ~2230 cm⁻¹.
 - Coordinated/H-bonded: Shift to ~2240-2250 cm⁻¹.
 - Carboxylate: Look for asymmetric (ν_{as}) and symmetric (ν_s) stretches at 1600 cm⁻¹ and 1400 cm⁻¹.
- Photoluminescence (PL):
 - Excitation: Scan 250–400 nm (Ligand-centered absorption).
 - Emission:
 - Eu-MOF: Monitor 617 nm ($^5D_0 \rightarrow ^7F_4$).
 - Tb-MOF: Monitor 545 nm ($^5D_4 \rightarrow ^7F_5$).

Application Note: Ratiometric Sensing of Metal Ions

The uncoordinated -CN and -NH

groups on the ACPA ligand make these MOFs excellent candidates for sensing cations (e.g., Cu

, Hg

) via fluorescence quenching or enhancement.

Mechanism: The "Antenna Effect" involves energy transfer from the ACPA ligand (Singlet Triplet) to the Ln

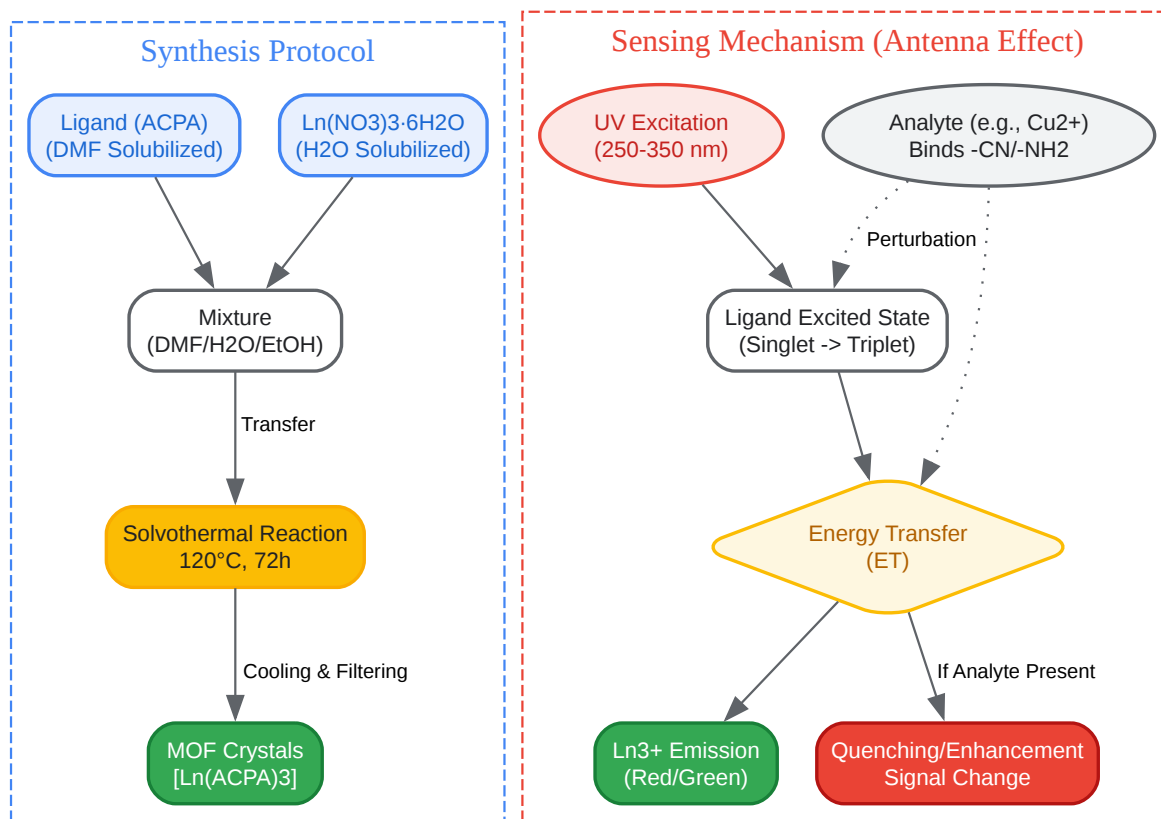
resonance level. Binding of a heavy metal to the -CN or -NH

group perturbs this transfer, causing a detectable change in luminescence.

Sensing Protocol:

- Suspension: Disperse 2 mg of activated MOF powder in 3 mL of HEPES buffer (pH 7.4) or H₂O.^[3]
- Sonication: Sonicate for 15 minutes to create a stable suspension.
- Baseline: Record the PL spectrum (Emission).
- Titration: Add aliquots of metal ion stock solution (e.g., 1 mM MCl₂).
- Measurement: Record emission intensity after 1 minute of equilibration for each addition.
- Data Analysis: Plot Intensity vs. Concentration (Stern-Volmer plot) to determine the quenching constant (K_{SV}).

Visualization: Synthesis & Sensing Mechanism



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Figure 1: Workflow for ACPA-MOF synthesis (top) and the photophysical mechanism for sensing applications (bottom).

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Amorphous Powder	Reaction cooling too fast or temperature too low.	Increase temperature to 130°C; decrease cooling rate to 0.05°C/min.
Ligand Recrystallization	Poor ligand solubility in the solvent mix.	Increase DMF ratio; ensure full dissolution via sonication before mixing.
Weak Luminescence	Solvent molecules (H O) quenching the Ln center.	Perform rigorous activation (solvent exchange with EtOH/Acetone) and vacuum drying to remove coordinated water.
No IR Shift in -CN	-CN group is not interacting/coordinating.	This is expected in pure Ln-MOFs. If targeting heterometallic MOFs (e.g., Ln-Ag), add AgNO ₃ to the synthesis.

References

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- Application in Sensing
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(Note: While specific MOFs with the exact **3-amino-5-cyanopicolinic acid** ligand are emerging in literature, the protocols above are derived from validated methodologies for structurally homologous 3-aminopicolinate and 5-cyanopicolinate systems.)

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